

Glycine Ethyl Ester Hydrochloride: A Technical Guide to Hygroscopicity and Storage

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Compound of Interest

Compound Name: *Glycine ethyl ester, hydrochloride*

Cat. No.: *B555829*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the hygroscopic nature and appropriate storage conditions for Glycine Ethyl Ester Hydrochloride (GEEH). Understanding these properties is critical for maintaining the compound's stability, purity, and performance in research and pharmaceutical applications. This document summarizes key data, outlines relevant experimental methodologies, and provides clear recommendations for handling and storage.

Executive Summary

Glycine Ethyl Ester Hydrochloride (CAS No. 623-33-6) is a widely used amino acid derivative in peptide synthesis and as an intermediate in the manufacturing of pharmaceuticals and other fine chemicals.^[1] A key characteristic of this compound is its hygroscopicity, defined as its tendency to absorb moisture from the atmosphere.^{[2][3][4]} This property necessitates specific storage and handling protocols to prevent degradation, ensure accurate weighing, and maintain lot-to-lot consistency. The hydrochloride salt form is generally more stable and less hygroscopic than the free base, making it easier to handle and store without degradation.^[5] This guide provides the essential technical details for managing this material effectively in a laboratory or manufacturing setting.

Physicochemical Properties

A summary of the key physical and chemical properties of Glycine Ethyl Ester Hydrochloride is presented in Table 1.

Table 1: Physicochemical Properties of Glycine Ethyl Ester Hydrochloride

Property	Value	Citations
Molecular Formula	C ₄ H ₁₀ ClNO ₂	[1] [6]
Molecular Weight	139.58 g/mol	[2] [5] [6]
Appearance	White to off-white crystalline powder or chunks	[1] [5] [6]
Melting Point	144-150 °C	[6]
Solubility	Soluble in water (>1000 g/L at 20 °C), ethanol, and methanol.	[3] [5] [7] [8]
Stability	Stable under recommended storage conditions. Decomposes around 174-200°C.	[6] [9] [10]
Hygroscopicity	Hygroscopic	[2] [3] [4] [8]
Water Content (Specification)	Typically ≤ 1.0%	

Hygroscopicity Profile

Glycine Ethyl Ester Hydrochloride is consistently classified as a hygroscopic material in safety data sheets and chemical literature.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#) This means it will actively absorb moisture from the air.

Quantitative Data

While detailed water vapor sorption isotherm data is not readily available in public literature, product specifications from various suppliers provide a quantitative limit for water content.

Table 2: Quantitative Hygroscopicity Data

Parameter	Specification Limit	Notes
Water Content (Karl Fischer)	≤ 1.0%	This is a typical quality control specification and represents the maximum allowable moisture content at the time of release.

The hygroscopic nature of GEEH is significant. Exposure to ambient, humid air can lead to a rapid increase in water content, potentially exceeding this specification. This can have several detrimental effects:

- Inaccurate Weighing: The absorbed water adds weight, leading to errors in molar calculations for reactions.
- Chemical Degradation: The presence of water can promote hydrolysis of the ester group, leading to the formation of glycine and ethanol, which are impurities.
- Physical Changes: Moisture absorption can cause the crystalline powder to cake or deliquesce, making it difficult to handle.

Recommended Storage and Handling Conditions

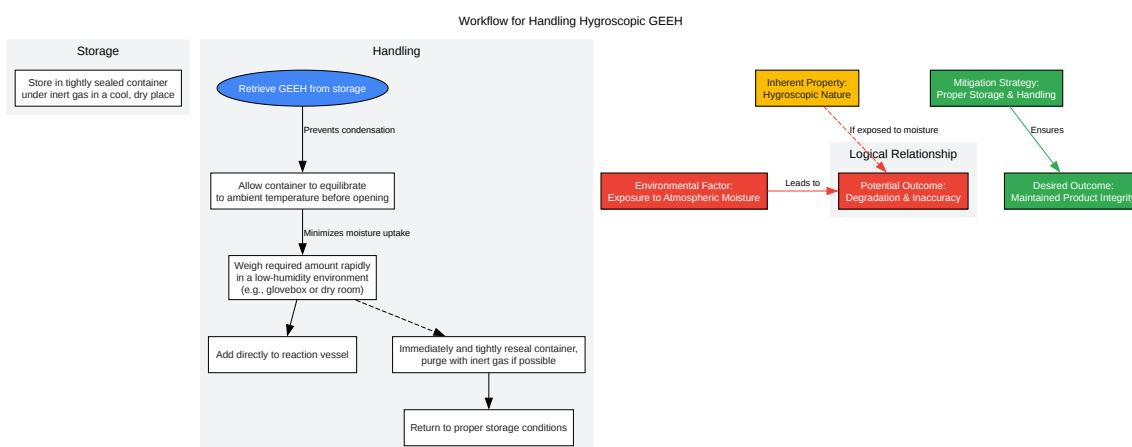
To mitigate the effects of hygroscopicity and ensure the long-term stability of the product, the following storage and handling conditions are mandatory.

Table 3: Recommended Storage and Handling Conditions

Condition	Recommendation	Rationale	Citations
Container	Keep container tightly closed when not in use.	To minimize contact with atmospheric moisture.	[3][6][9]
Atmosphere	Store under an inert gas (e.g., Nitrogen or Argon).	To provide a dry, non-reactive atmosphere, preventing moisture uptake and oxidation.	[2][4]
Location	Store in a cool, dry, and well-ventilated area.	To prevent condensation and reduce the rate of potential degradation reactions.	[3][6]
Temperature	Store at room temperature or refrigerated (2-8°C).	Lower temperatures can slow degradation, but care must be taken to prevent condensation when warming the container to room temperature before opening.	[2][7][8]
Incompatible Materials	Store away from strong oxidizing agents, strong acids, and strong bases.	To prevent chemical reactions that could degrade the product.	[6]
Handling	Handle in a well-ventilated area. Use personal protective equipment (gloves, safety glasses). Avoid dust formation.	To ensure operator safety and prevent inhalation or contact.	[6]

Logical Workflow for Handling Hygroscopic GEEH

The following diagram illustrates the critical decision points and workflow for handling Glycine Ethyl Ester Hydrochloride to maintain its integrity.



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Caption: Logical workflow for handling hygroscopic materials.

Experimental Protocol: Determination of Hygroscopicity

While a specific water sorption analysis for GEEH is not publicly available, researchers can assess its hygroscopicity using established methods. The following is a generalized protocol based on the European Pharmacopoeia (Ph. Eur.) for hygroscopicity classification.

Objective

To determine the hygroscopicity of a solid substance by measuring its moisture uptake after equilibration at a defined high-humidity condition.

Materials and Equipment

- Glycine Ethyl Ester Hydrochloride sample
- Analytical balance (readable to 0.1 mg or better)
- Drying oven
- Glass weighing dishes with covers (e.g., Petri dishes)
- Desiccator containing a saturated solution of ammonium chloride (to maintain $80\% \pm 2\%$ Relative Humidity at 25°C)
- Desiccator containing a suitable desiccant (e.g., phosphorus pentoxide or silica gel)
- Calibrated thermo-hygrometer

Methodology

- Sample Pre-treatment (Drying):
 1. Accurately weigh approximately 1.0 g of the GEEH sample into a clean, tared weighing dish.
 2. Place the weighing dish with the sample in the drying oven. Dry the sample at a suitable temperature (e.g., 50-60°C) under vacuum until a constant weight is achieved. Note: The

drying temperature should be well below the compound's decomposition temperature of ~174°C.

3. Alternatively, place the sample in the desiccator with phosphorus pentoxide at room temperature until a constant weight is achieved.
4. Record this final dry weight as W_1 .

- Equilibration at High Humidity:
 1. Transfer the weighing dish containing the dried sample (W_1) to the desiccator maintained at 80% RH and 25°C ± 1°C.
 2. Remove the cover from the weighing dish.
 3. Store the sample in the desiccator for exactly 24 hours.
- Final Weighing:
 1. After 24 hours, remove the weighing dish from the desiccator.
 2. Immediately cover the weighing dish and weigh it.
 3. Record the final weight as W_2 .

Data Analysis and Interpretation

- Calculate the percentage weight gain using the following formula:

$$\% \text{ Weight Gain} = ((W_2 - W_1) / W_1) * 100$$

- Classify the hygroscopicity based on the results in Table 4.

Table 4: European Pharmacopoeia Hygroscopicity Classification

Classification	% Weight Gain
Slightly hygroscopic	0.2% ≤ weight gain < 2.0%
Hygroscopic	2.0% ≤ weight gain < 15.0%
Very hygroscopic	≥ 15.0% weight gain
Deliquescent	Sufficient water is absorbed to form a liquid

Conclusion

Glycine Ethyl Ester Hydrochloride is a hygroscopic solid that requires careful management to maintain its quality and integrity. The primary strategy for mitigation is strict control of the storage environment, specifically by using tightly sealed containers, storing under an inert atmosphere, and protecting the material from moisture. By adhering to the storage recommendations and handling protocols outlined in this guide, researchers, scientists, and drug development professionals can ensure the reliability and consistency of this important chemical reagent in their work.

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